

Essential Safety and Handling Protocols for AR-C133913XX

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Compound of Interest

Compound Name: AR-C133913XX

Cat. No.: B611372

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Important Note: **AR-C133913XX** is a metabolite of the active pharmaceutical ingredient Ticagrelor.^{[1][2]} Specific safety data sheets (SDS) for **AR-C133913XX** are not readily available. The following guidance is based on the safety information for Ticagrelor and should be adapted based on a thorough risk assessment for the specific experimental conditions.

This document provides essential safety and logistical information for handling **AR-C133913XX** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper disposal.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific procedure to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on the safety data sheet for Ticagrelor tablets.^[3]

PPE Category	Recommendation
Respiratory Protection	Use a negative pressure air-purifying respirator (half face mask) with a P3 filter if a risk assessment indicates potential for inhalation.[3]
Hand Protection	Wear impervious protective gloves to prevent direct skin contact.[3] If the compound is in solution, use gloves resistant to the specific solvent.
Eye Protection	Use safety glasses to protect against direct contact.[3]
Skin and Body Protection	A standard laboratory coat should be worn. Ensure skin is not exposed.

Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powdered form to minimize dust generation and accumulation.[3]

General Handling Precautions:

- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[3]
- Avoid breathing dust if handling the solid form.[3]

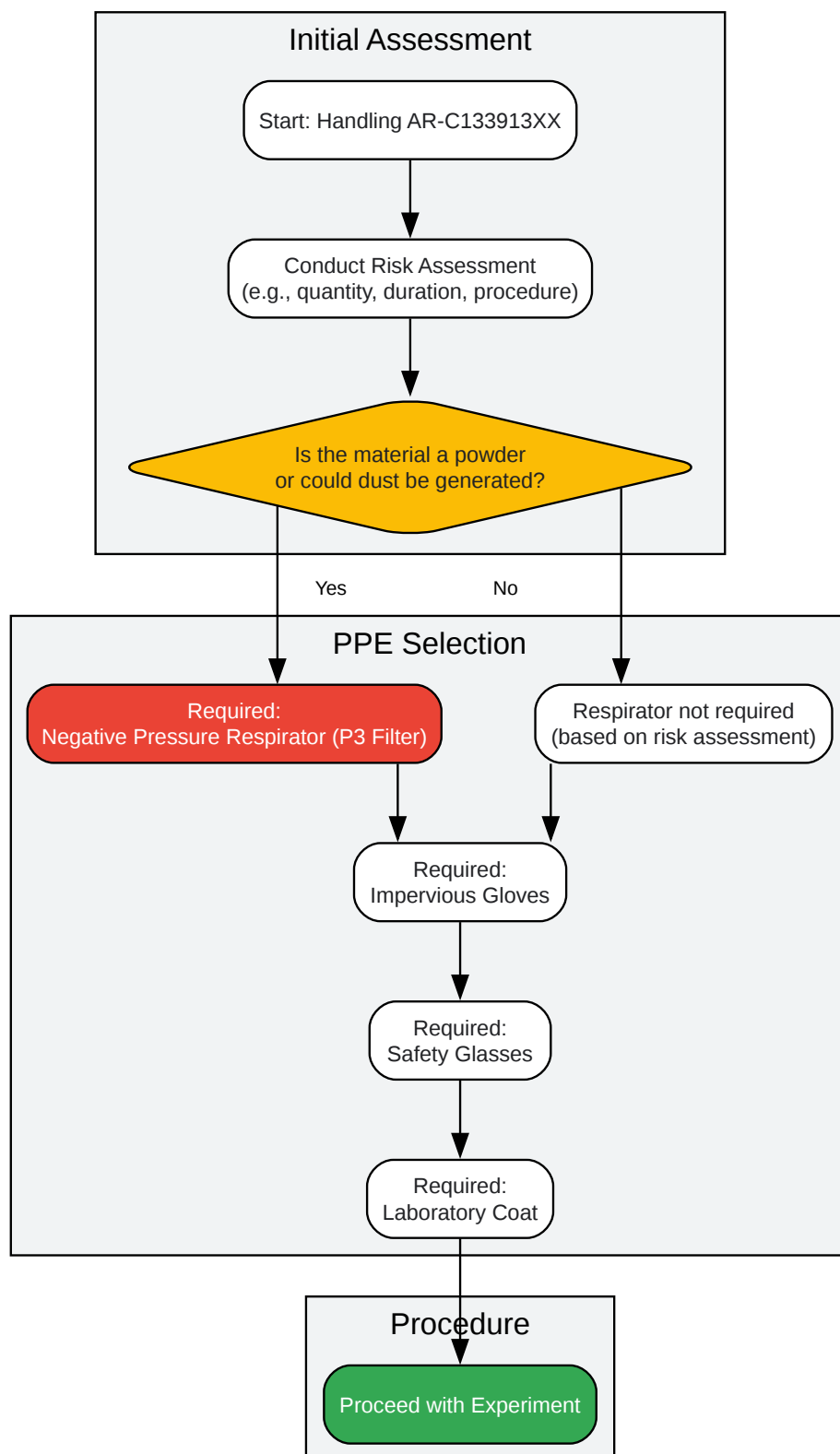
Disposal Plan

- Dispose of waste materials in accordance with local, state, and federal regulations.
- Contaminated materials and the compound itself should be disposed of through an approved incineration plant or a licensed chemical waste disposal service.[3]

- Avoid release to the environment.[\[3\]](#)

Visual Guidance: PPE Selection Workflow

The following diagram outlines the logical steps for selecting the appropriate personal protective equipment when handling **AR-C133913XX**.



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Caption: Workflow for selecting appropriate PPE for handling **AR-C133913XX**.

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References

- 1. AR-C133913XX|CAS 1251765-07-7|DC Chemicals [dcchemicals.com]
- 2. Ticagrelor | C₂₃H₂₈F₂N₆O₄S | CID 9871419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. astrazeneca.com.au [astrazeneca.com.au]
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